

# An In-Depth Technical Guide to the Physical and Chemical Properties of Bavachromene

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## Compound of Interest

Compound Name: *Bavachromene*

Cat. No.: *B1630870*

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## Introduction

**Bavachromene** is a naturally occurring chalcone found in the seeds of *Psoralea corylifolia*, a plant with a long history of use in traditional medicine. This document provides a comprehensive overview of the physical, chemical, and biological properties of **Bavachromene**, with a focus on data relevant to researchers and professionals in the field of drug development.

## Physical and Chemical Properties

**Bavachromene**, with the CAS Number 41743-38-8, is a yellow powder. Its chemical structure and key properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>18</sub> O <sub>4</sub>	[1]
Molecular Weight	322.36 g/mol	[2]
Appearance	Yellow Powder	
Solubility	Soluble in Chloroform, Dichloromethane, DMSO	
Melting Point	Not available	
Boiling Point	Not available	
UV-Vis Spectrum	Not available	

Note: Experimentally determined melting and boiling points, as well as quantitative solubility data, are not readily available in the reviewed literature.

## Spectral Data

Detailed spectral data is crucial for the identification and characterization of **Bavachromene**. While many studies confirm its structure using spectroscopic methods, the raw data is not always published. The following represents a compilation of expected and reported spectral characteristics.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The expected chemical shifts for **Bavachromene** are influenced by its aromatic rings, hydroxyl groups, and the chalcone backbone.

<sup>1</sup>H NMR and <sup>13</sup>C NMR Data: Specific experimental <sup>1</sup>H and <sup>13</sup>C NMR data with chemical shifts and coupling constants for **Bavachromene** (CAS 41743-38-8) are not available in the public domain literature reviewed. The identification of **Bavachromene** in various studies is confirmed by NMR, but the detailed spectral data is not provided[2].

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **Bavachromene** is expected to show characteristic absorption bands for its hydroxyl, carbonyl, and aromatic functionalities.

Expected IR Absorption Peaks:

- O-H stretching: A broad band in the region of 3200-3600  $\text{cm}^{-1}$  corresponding to the hydroxyl groups.
- C=O stretching: A strong absorption peak around 1630-1680  $\text{cm}^{-1}$  due to the  $\alpha,\beta$ -unsaturated ketone.
- C=C stretching (aromatic): Peaks in the range of 1450-1600  $\text{cm}^{-1}$ .
- C-O stretching: Absorptions in the 1000-1300  $\text{cm}^{-1}$  region.

Actual experimental FT-IR peak lists for **Bavachromene** are not available in the reviewed literature.

## Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound.

Expected Mass Spectrum:

- Molecular Ion Peak ( $M^+$ ): Expected at  $m/z = 322$ .
- Fragmentation Pattern: The fragmentation of chalcones is well-documented and typically involves cleavages at the  $\alpha,\beta$ -unsaturated ketone system and fragmentations of the aromatic rings.

Specific experimental mass spectrometry data detailing the fragmentation pattern of **Bavachromene** is not available in the reviewed literature.

## Biological Activities and Signaling Pathways

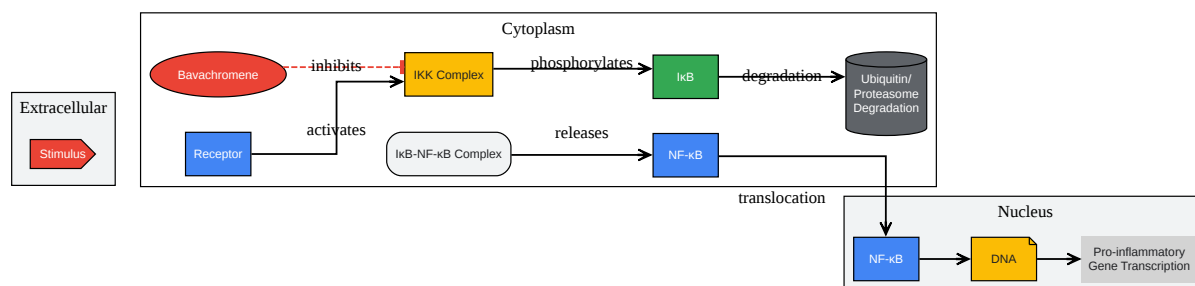
**Bavachromene** has been investigated for a range of biological activities, primarily focusing on its anti-inflammatory, antioxidant, and anticancer properties. These effects are mediated through the modulation of several key signaling pathways.

## Anti-Inflammatory Activity

**Bavachromene** and related compounds from *Psoralea corylifolia* have demonstrated significant anti-inflammatory effects. This activity is largely attributed to the inhibition of pro-inflammatory mediators and the modulation of inflammatory signaling cascades.

### Signaling Pathway: NF- $\kappa$ B

The Nuclear Factor-kappa B (NF- $\kappa$ B) pathway is a central regulator of inflammation. In its inactive state, NF- $\kappa$ B is sequestered in the cytoplasm by inhibitor of  $\kappa$ B (I $\kappa$ B) proteins. Upon stimulation by pro-inflammatory signals, the I $\kappa$ B kinase (IKK) complex phosphorylates I $\kappa$ B, leading to its ubiquitination and proteasomal degradation. This allows NF- $\kappa$ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. **Bavachromene** is thought to exert its anti-inflammatory effects by inhibiting this pathway.



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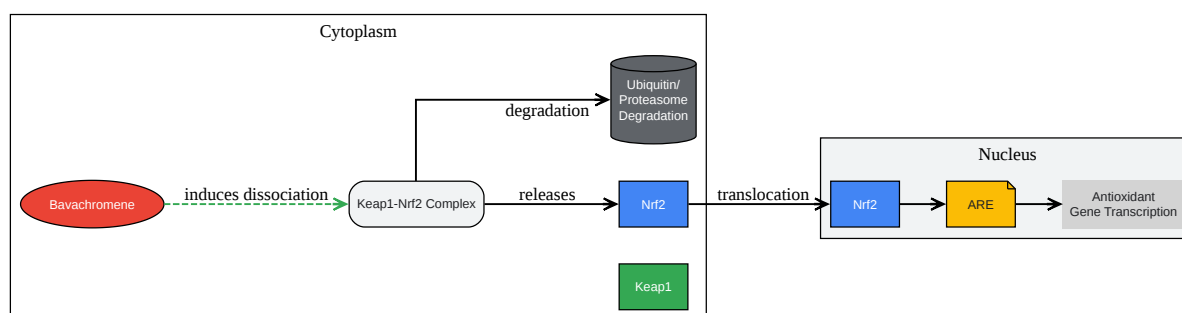
**Figure 1:** Proposed mechanism of **Bavachromene**'s anti-inflammatory action via inhibition of the NF- $\kappa$ B signaling pathway.

## Antioxidant Activity

Oxidative stress is implicated in the pathogenesis of numerous diseases. **Bavachromene** exhibits antioxidant properties by activating the Nrf2 signaling pathway, a master regulator of the cellular antioxidant response.

### Signaling Pathway: Nrf2

Under basal conditions, Nuclear factor erythroid 2-related factor 2 (Nrf2) is kept in the cytoplasm by Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation. In the presence of oxidative stress or Nrf2 activators like **Bavachromene**, Nrf2 is released from Keap1 and translocates to the nucleus. There, it binds to the Antioxidant Response Element (ARE) in the promoter region of genes encoding antioxidant enzymes, leading to their transcription.



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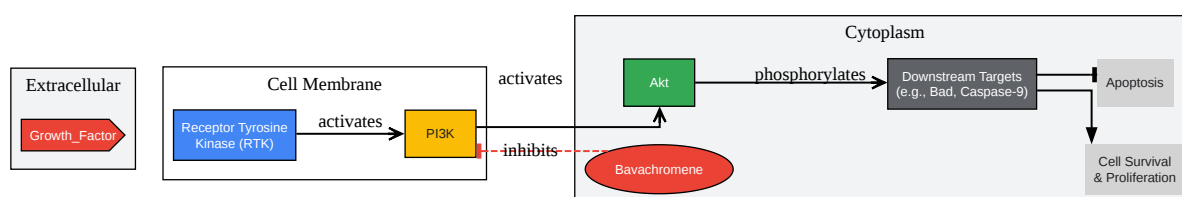
**Figure 2:** **Bavachromene**'s antioxidant effect through activation of the Nrf2 signaling pathway.

## Anticancer Activity

**Bavachromene** and its derivatives have shown promise as anticancer agents, with studies demonstrating their ability to induce cell cycle arrest and apoptosis in various cancer cell lines. One of the key pathways implicated in these effects is the PI3K/Akt pathway.

Signaling Pathway: PI3K/Akt

The Phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway is a crucial regulator of cell survival, proliferation, and growth. Growth factors activate receptor tyrosine kinases (RTKs), which in turn activate PI3K. PI3K then phosphorylates PIP2 to PIP3, leading to the activation of Akt. Activated Akt phosphorylates numerous downstream targets that promote cell survival and inhibit apoptosis. **Bavachromene** is believed to exert its anticancer effects by inhibiting this pro-survival pathway.



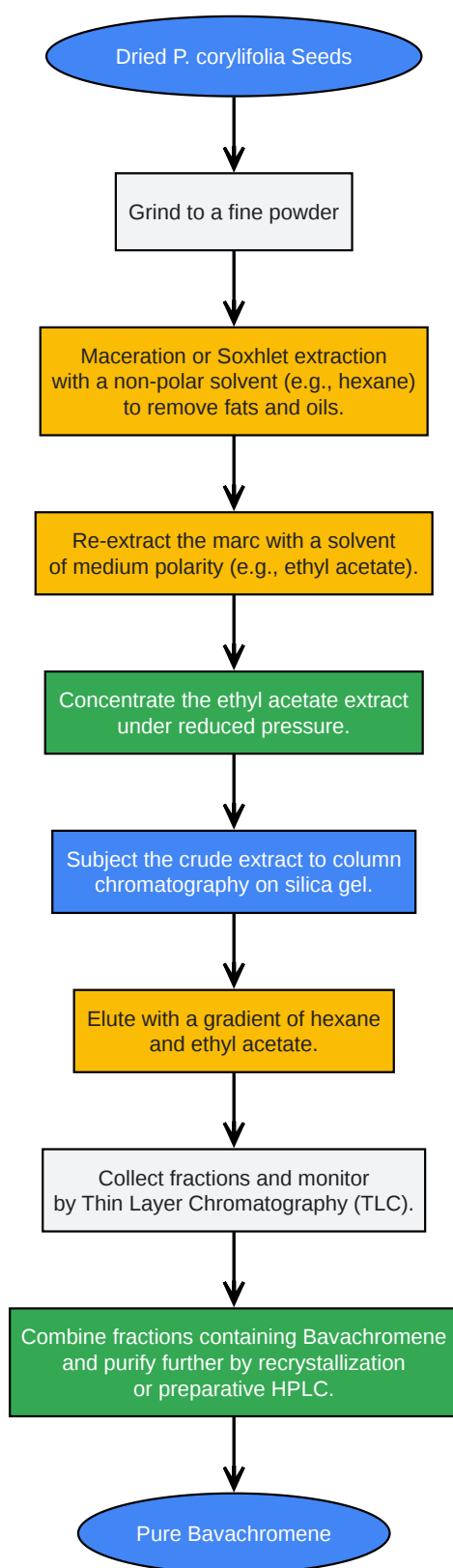
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**Figure 3:** Anticancer mechanism of **Bavachromene** via inhibition of the PI3K/Akt signaling pathway.

## Experimental Protocols

### Isolation and Purification of **Bavachromene** from *Psoralea corylifolia*

The following is a general protocol for the isolation of **Bavachromene**, based on common phytochemical extraction techniques.



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**Figure 4:** General workflow for the isolation and purification of **Bavachromene**.

#### Detailed Steps:

- **Preparation of Plant Material:** Dried seeds of *Psoralea corylifolia* are ground into a fine powder to increase the surface area for extraction.
- **Defatting:** The powdered material is first extracted with a non-polar solvent like n-hexane to remove oils and lipids, which can interfere with subsequent purification steps.
- **Extraction of Chalcones:** The defatted plant material (marc) is then extracted with a solvent of medium polarity, such as ethyl acetate or chloroform, in which **Bavachromene** is soluble. This can be done by maceration (soaking at room temperature) or using a Soxhlet apparatus for more efficient extraction.
- **Concentration:** The resulting extract is concentrated using a rotary evaporator under reduced pressure to remove the solvent, yielding a crude extract.
- **Column Chromatography:** The crude extract is subjected to column chromatography using silica gel as the stationary phase.
- **Elution and Fraction Collection:** The column is eluted with a gradient solvent system, typically starting with a non-polar solvent like hexane and gradually increasing the polarity by adding ethyl acetate. Fractions are collected at regular intervals.
- **Monitoring:** The collected fractions are monitored by Thin Layer Chromatography (TLC) to identify those containing **Bavachromene**.
- **Final Purification:** Fractions rich in **Bavachromene** are combined, and the solvent is evaporated. The resulting solid can be further purified by recrystallization from a suitable solvent or by preparative High-Performance Liquid Chromatography (HPLC) to obtain pure **Bavachromene**.

## Quantification of Bavachromene by High-Performance Liquid Chromatography (HPLC)

A validated HPLC method is essential for the accurate quantification of **Bavachromene** in plant extracts or biological samples. The following is a general protocol that can be optimized for specific applications.



## HPLC System and Conditions:

Parameter	Recommended Conditions
HPLC System	A standard HPLC system with a UV-Vis detector
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	A gradient of acetonitrile and water (both containing 0.1% formic acid)
Flow Rate	1.0 mL/min
Detection Wavelength	Determined by UV-Vis spectral analysis of a pure standard
Injection Volume	10-20 µL
Column Temperature	25-30 °C

## Methodology:

- **Standard Preparation:** Prepare a stock solution of pure **Bavachromene** in a suitable solvent (e.g., methanol or acetonitrile). From the stock solution, prepare a series of calibration standards of known concentrations.
- **Sample Preparation:** Extract the sample containing **Bavachromene** using an appropriate solvent. The extract may need to be filtered through a 0.45 µm syringe filter before injection to remove particulate matter.
- **Chromatographic Analysis:** Inject the standard solutions and the sample solution into the HPLC system.
- **Quantification:** Construct a calibration curve by plotting the peak area of the **Bavachromene** standard against its concentration. Determine the concentration of **Bavachromene** in the sample by interpolating its peak area on the calibration curve.

## Conclusion

**Bavachromene** is a promising natural product with a range of biological activities that warrant further investigation for its therapeutic potential. This technical guide provides a summary of its known physical and chemical properties, along with an overview of its mechanisms of action and relevant experimental protocols. Further research is needed to fill the gaps in the existing data, particularly concerning its quantitative physical properties and detailed spectral characterization. Such information will be invaluable for the continued development of **Bavachromene** as a potential therapeutic agent.

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## References

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- 2. Bavachromene | CAS:41743-38-8 | Chalcones | High Purity | Manufacturer BioCrick [biocrick.com]
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